

# 4-Methoxybutanoic acid safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 4-Methoxybutanoic acid

Cat. No.: B1359805

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An In-depth Technical Guide to the Safe Handling of **4-Methoxybutanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

## Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the safety data and handling precautions for **4-Methoxybutanoic acid** (CAS No. 29006-02-8). Synthesizing technical data with practical, field-proven insights, this document is intended to empower researchers to work safely and effectively with this compound. The information herein is structured to explain not just the necessary protocols, but the scientific rationale underpinning them, ensuring a self-validating system of laboratory safety.

## Chemical Identity and Physicochemical Properties

**4-Methoxybutanoic acid** is an organic compound featuring a carboxylic acid functional group and a terminal methoxy group.[1] This bifunctional nature, possessing both acidic and ether characteristics, dictates its reactivity and physical properties.[2] It is typically a colorless to light yellow liquid at room temperature.[2][3]

A thorough understanding of its physical properties is the foundation of safe handling, influencing everything from storage conditions to the appropriate response in the event of a spill.

Table 1: Physicochemical Properties of **4-Methoxybutanoic Acid**

Property	Value	Source(s)
CAS Number	29006-02-8	[2][3][4]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>	[1][2][4]
Molecular Weight	118.13 g/mol	[2][3][4]
Appearance	Colorless to light yellow clear liquid	[2][3]
Boiling Point	218.4 - 228 °C at 760 mmHg	[2][3]
Flash Point	91.6 - 92 °C	[2][3]
Density	~1.1 g/cm <sup>3</sup>	[2]
Specific Gravity	1.06 (20/20)	[3]
Solubility	Soluble in polar solvents like water and alcohols.	[1]
Refractive Index	~1.43	[3]
Vapor Pressure	0.0 ± 0.9 mmHg at 25°C	[2]

## Hazard Identification and GHS Classification: A Case for Precaution

A critical aspect of the safety assessment for **4-Methoxybutanoic acid** is the conflicting information regarding its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification provided by different suppliers. This discrepancy underscores the necessity of a cautious and conservative approach to handling.

Table 2: Conflicting GHS Classifications for **4-Methoxybutanoic Acid**

Supplier Profile	Pictograms	Signal Word	Hazard Statements
Profile A	Danger	H227: Combustible liquidH290: May be corrosive to metalsH314: Causes severe skin burns and eye damage	
Profile B	Warning	H302: Harmful if swallowed	

Source(s):Profile A[3]; Profile B[4]

#### Expert Analysis of the Discrepancy:

The divergence in classification is significant. Profile A indicates a corrosive substance that can cause irreversible damage to skin and eyes, while Profile B points to a less severe, though still significant, hazard of acute oral toxicity. The reasons for such discrepancies can include different data sources, varying purity levels of the tested material, or the use of predictive (QSAR) models versus experimental data.

**The Causality of Corrosivity:** The potential for corrosivity (H314) is rooted in the carboxylic acid functional group. Carboxylic acids can be irritating and corrosive, with the severity depending on concentration, pKa, and contact duration. The H314 classification implies that the substance can cause visible necrosis through the epidermis and into the dermis after an exposure of up to 4 hours.

**Core Directive:** In the face of conflicting safety information, researchers must adopt the more stringent set of precautions. Therefore, all handling procedures should be based on the assumption that **4-Methoxybutanoic acid** is corrosive, combustible, and harmful if swallowed. This conservative approach ensures the highest level of protection.

## The Hierarchy of Controls: A Systematic Approach to Exposure Prevention

Effective risk management follows a "Hierarchy of Controls" to minimize potential exposure. This systematic approach prioritizes engineering and administrative controls over sole reliance on personal protective equipment (PPE).

Caption: Hierarchy of controls, from most to least effective.

## Engineering Controls

The primary line of defense is to handle the material within a controlled environment.

- **Chemical Fume Hood:** All handling of **4-Methoxybutanoic acid** that may generate vapors or aerosols, including weighing, transferring, and preparing solutions, must be conducted in a certified chemical fume hood. This contains vapors and protects the user from inhalation and facial exposure.
- **Ventilation:** Ensure the laboratory has adequate general ventilation to prevent the accumulation of vapors.
- **Safety Equipment:** An eyewash station and safety shower must be readily accessible and tested regularly.

## Administrative Controls

These are the work practices and procedures that reduce the risk of exposure.

- **Standard Operating Procedures (SOPs):** Develop and strictly follow detailed SOPs for all experimental work involving this chemical. The SOP should include specifics on quantities used, required safety measures, and emergency procedures.
- **Training:** All personnel must be trained on the specific hazards (including the conflicting classifications) and safe handling procedures for **4-Methoxybutanoic acid** before commencing any work.
- **Hygiene Practices:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the chemical and before leaving the lab.

## Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used in conjunction with engineering and administrative controls.

- **Eye and Face Protection:** Chemical safety goggles conforming to OSHA 29 CFR 1910.133 or European Standard EN166 are mandatory. Given the H314 classification, a face shield should also be worn when handling larger quantities or during procedures with a high splash risk.
- **Skin Protection:**
  - **Gloves:** Wear compatible, chemical-resistant gloves (e.g., nitrile or neoprene). Inspect gloves for any signs of degradation or puncture before each use. Remove gloves using the proper technique to avoid skin contamination and dispose of them as hazardous waste.
  - **Lab Coat:** A flame-resistant lab coat with long sleeves is required. Ensure it is fully buttoned.
- **Respiratory Protection:** Under normal use in a chemical fume hood, respiratory protection is not typically required. If engineering controls are not available or are insufficient, a NIOSH-approved respirator with an appropriate organic vapor cartridge may be necessary.

## Safe Handling, Storage, and Disposal Protocols

### Protocol for Safe Handling and Use

- **Preparation:** Before starting work, confirm that the fume hood is operational and that the safety shower and eyewash station are unobstructed.
- **PPE Donning:** Put on all required PPE as described in Section 3.3.
- **Chemical Transfer:** Dispense the chemical slowly and carefully to avoid splashing. Use a secondary container to transport the primary container within the lab.
- **Heating:** The compound is a combustible liquid (Flash Point ~92°C).<sup>[2][3]</sup> Keep away from open flames, sparks, and hot surfaces. Use controlled heating methods such as a heating mantle or water bath.

- End of Work: After use, ensure the container is tightly sealed. Decontaminate the work area in the fume hood. Wash hands thoroughly.

## Conditions for Safe Storage

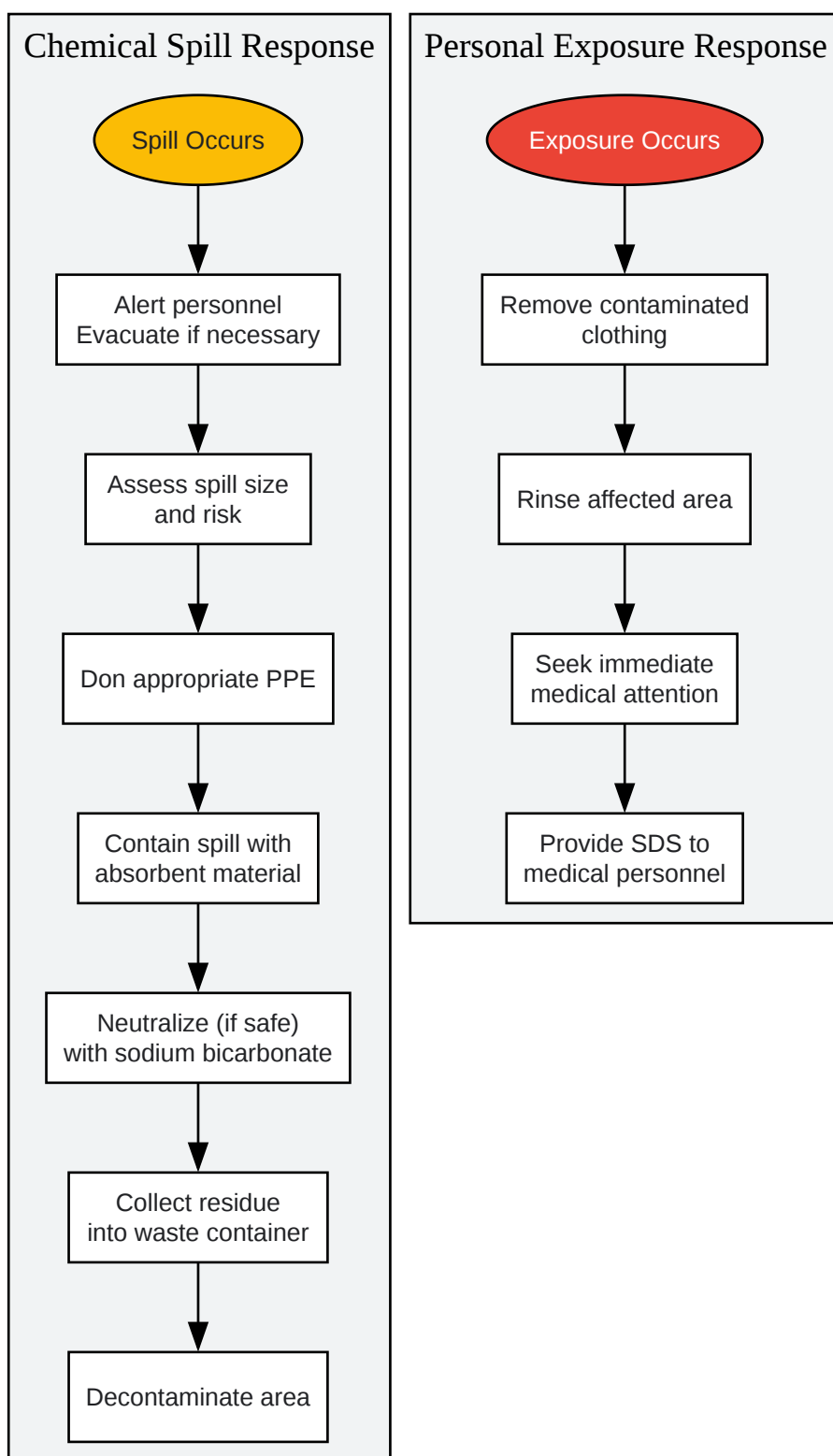
- Container: Keep the container tightly closed and store in a corrosive-resistant container with a resistant inner liner.<sup>[3]</sup>
- Location: Store in a cool, dry, and well-ventilated area designated for corrosive and combustible liquids.<sup>[3]</sup>
- Incompatibilities: The molecule's carboxylic acid and ether groups make it susceptible to reaction with certain classes of chemicals. Store separately from strong oxidizing agents, strong bases, and reducing agents. The reaction with strong oxidizers can be highly exothermic and potentially explosive.
- Temperature: While some suppliers recommend room temperature storage, others suggest -20°C. For long-term stability and to minimize vapor pressure, storing in a cool, dark place (<15°C) is advisable.<sup>[3]</sup>

## Waste Disposal

Dispose of waste **4-Methoxybutanoic acid** and contaminated materials (e.g., gloves, absorbent pads) as hazardous chemical waste. Follow all local, state, and federal regulations. Do not dispose of down the drain.

## Emergency Procedures: A Self-Validating Response Plan

A robust emergency plan is critical. All personnel must be familiar with these procedures.



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Caption: Emergency response workflow for spills and personal exposure.

## First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes. Seek immediate medical attention.[\[3\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.[\[3\]](#)

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, alcohol-resistant foam, or water spray.[\[3\]](#)
- Specific Hazards: The substance is a combustible liquid. Hazardous decomposition products include carbon monoxide and carbon dioxide. Vapors may be heavier than air and can travel to a source of ignition.
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate the area. Ensure adequate ventilation. Wear all appropriate PPE, including respiratory protection if necessary.
- Containment and Cleanup: Absorb spillage with a non-combustible, inert material (e.g., sand, vermiculite). Collect the material and place it in a suitable, labeled container for hazardous waste disposal. Do not let the chemical enter drains.

## Toxicological and Ecological Information



**Toxicological Information:** There is a lack of comprehensive, publicly available toxicological data for **4-Methoxybutanoic acid**. No specific LD<sub>50</sub> (median lethal dose) values have been identified in the reviewed literature.[5][6] The GHS classifications "Harmful if swallowed" (H302) and "Causes severe skin burns and eye damage" (H314) are the primary indicators of its acute toxicity and corrosive potential, respectively. The absence of further data necessitates treating this compound with a high degree of caution, assuming it may have unknown long-term health effects.

**Ecological Information:** Detailed ecological impact studies are not readily available. As a standard precaution, prevent the release of this chemical into the environment, including soil and waterways.

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